

Synthesis of 4-Bromo-3-hydroxybenzamide: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name: 4-Bromo-3-hydroxybenzamide

CAS No.: 916213-59-7

Cat. No.: B1444431

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This comprehensive guide provides a detailed protocol for the synthesis of **4-Bromo-3-hydroxybenzamide**, a valuable building block in medicinal chemistry and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development, offering in-depth technical details, safety precautions, and characterization methods.

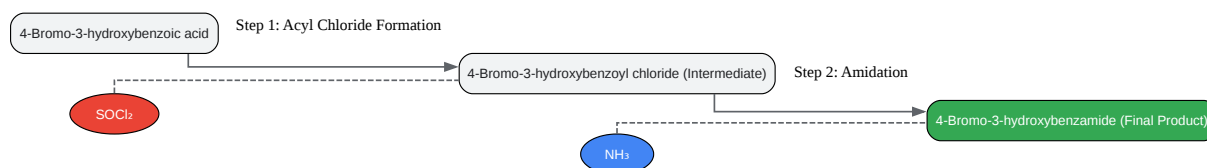
Introduction

4-Bromo-3-hydroxybenzamide and its derivatives are of significant interest in pharmaceutical research due to their potential biological activities. The presence of the bromo, hydroxyl, and amide functional groups on the benzene ring offers multiple points for further chemical modification, making it a versatile intermediate for the synthesis of more complex molecules. This protocol outlines a reliable two-step synthesis route starting from the commercially available 4-Bromo-3-hydroxybenzoic acid.

Synthesis Pathway Overview

The synthesis proceeds via a two-step reaction. First, 4-Bromo-3-hydroxybenzoic acid is converted to its more reactive acyl chloride derivative, 4-bromo-3-hydroxybenzoyl chloride,

using thionyl chloride (SOCl_2). The second step involves the amidation of the acyl chloride with ammonia (NH_3) to yield the desired **4-Bromo-3-hydroxybenzamide**.



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- To cite this document: BenchChem. [Synthesis of 4-Bromo-3-hydroxybenzamide: A Detailed Protocol for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1444431/docs#synthesis-of-4-bromo-3-hydroxybenzamide-a-detailed-protocol-for-researchers\]](https://www.benchchem.com/product/b1444431/docs#synthesis-of-4-bromo-3-hydroxybenzamide-a-detailed-protocol-for-researchers)

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